

## Application Notes and Protocols for Peripheral Blood Mononuclear Cell Collection

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Topic: An Overview of Apheresis Technology for Peripheral Blood Mononuclear Cell (PBMC) Collection

Audience: Researchers, scientists, and drug development professionals.

Note on Terminology: Initial searches for a "**Prisma APH** protocol" indicate a potential reference to the Baxter Prismaflex system. It is important to clarify that the Prismaflex system is primarily designed for Continuous Renal Replacement Therapy (CRRT) and Therapeutic Plasma Exchange (TPE).[1][2][3][4] The collection of peripheral blood mononuclear cells (PBMCs) is typically performed using dedicated apheresis systems. This document will focus on the protocols and performance of a widely used system for this application: the Terumo BCT Spectra Optia™ Apheresis System.

#### **Introduction to Automated PBMC Collection**

The isolation of high-quality peripheral blood mononuclear cells (PBMCs) is a critical first step for a wide range of applications, including immunology research, cell-based therapies, and drug discovery. Automated apheresis systems offer a significant advantage over manual density gradient separation by allowing for the processing of larger blood volumes, resulting in a higher yield of PBMCs from a single donor in a closed and controlled environment.

The Terumo BCT Spectra Optia™ Apheresis System is an advanced platform that utilizes continuous-flow centrifugation and optical detection technology for various therapeutic apheresis and cell collection procedures.[5] The system employs an Automated Interface



Management (AIM™) system for real-time monitoring and adjustment of the cell interface, ensuring consistent and efficient collection of the target cell population.[5][6] For PBMC collection, the Spectra Optia offers two primary protocols: the Mononuclear Cell (MNC) collection protocol and the Continuous Mononuclear Cell (CMNC) collection protocol.[6][7]

#### **Performance and Data Presentation**

The Spectra Optia system provides robust and reproducible performance for the collection of mononuclear cells. The following tables summarize key performance indicators from studies utilizing the MNC and CMNC protocols.

Parameter	MNC Protocol	CMNC Protocol	Reference
Median CD34+ Collection Efficiency (CE2)	46.3% - 74%	53.4% - 62.4%	[8][9]
Median Product Volume	360 mL	220 - 229 mL	[8][10]
Median Apheresis  Duration	Not consistently reported	239 min	[10]
Product Hematocrit	Not consistently reported	2.4%	[10]
Median Platelet Loss	Not consistently reported	27.3%	[10]

Note: Collection efficiency and other parameters can be influenced by various factors, including donor physiology, mobilization regimen (if any), and procedural settings.

# Experimental Protocols: PBMC Collection with Spectra Optia

The following sections detail the generalized procedures for PBMC collection using the MNC and CMNC protocols on the Spectra Optia system. Operators should always refer to the official manufacturer's operating manual for detailed instructions and safety information.



#### I. Pre-Collection Preparation

- Donor/Patient Evaluation: Assess the donor or patient's medical history, hematological parameters, and venous access.
- System Setup:
  - Power on the Spectra Optia system and perform all required system checks.
  - Select the appropriate collection protocol (MNC or CMNC).
  - Load the corresponding disposable tubing set (MNC or CMNC/IDL set). The system will automatically recognize the set type.
- Enter Procedural Data: Input donor/patient information, including height, weight, and hematocrit. Enter the desired collection parameters, such as product volume and concurrent plasma collection volume.
- Anticoagulation: The standard anticoagulant used is Anticoagulant Citrate Dextrose Solution,
  Formula A (ACD-A). The system will recommend an anticoagulant infusion rate, which can
  be adjusted by the operator.

#### II. Mononuclear Cell (MNC) Collection Protocol

The MNC protocol is a dual-stage process that involves accumulating mononuclear cells in a chamber before flushing them into the collection bag.[11]

- Initiate Procedure: Connect the tubing set to the donor/patient and initiate the apheresis procedure.
- Cell Separation: Whole blood is drawn from the donor and anticoagulated. The blood then
  enters the centrifuge, where it is separated into its components based on density.
- MNC Accumulation: The AIM system identifies and directs the mononuclear cell layer into a dedicated chamber.[11]
- Collection Flush: Once the chamber is full, the system automatically flushes the collected mononuclear cells into the collection bag.[11] This cycle of accumulation and flushing



repeats throughout the procedure.

- Procedure Monitoring: The operator monitors the collection process through the graphical user interface, which displays real-time data on collection status and allows for adjustments to parameters like collection preference.[11]
- End of Procedure: Once the target collection volume is reached, the system will initiate the rinseback procedure to return the remaining blood components in the tubing set to the donor/patient.

### III. Continuous Mononuclear Cell (CMNC) Collection Protocol

The CMNC protocol utilizes a single-stage, continuous collection method.[6]

- Initiate Procedure: Similar to the MNC protocol, connect the tubing set to the donor/patient and start the procedure.
- Continuous Separation and Collection: Anticoagulated whole blood is continuously separated
  in the centrifuge. The AIM system maintains the stability of the cell interface, and the
  mononuclear cell layer is continuously pumped directly into the collection bag.[12]
- Operator Control: The operator can adjust parameters such as the inlet flow rate and the collect pump flow rate to optimize the collection.[6][12]
- Procedure Monitoring: The system provides real-time monitoring of the interface and collection progress.
- End of Procedure: Upon reaching the collection target, the system performs the rinseback procedure.

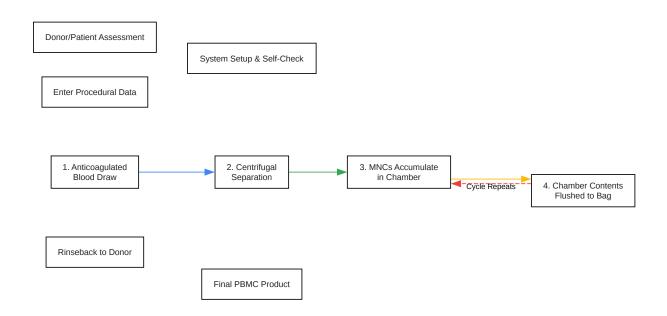
### **Post-Collection Processing**

Product Sampling: Aseptically collect a sample from the collection bag for cell counting,
 viability assessment, and purity analysis (e.g., by flow cytometry).



 Downstream Applications: The collected PBMC product can then be used for various downstream applications, including cryopreservation, cell culture, or further isolation of specific cell subsets.

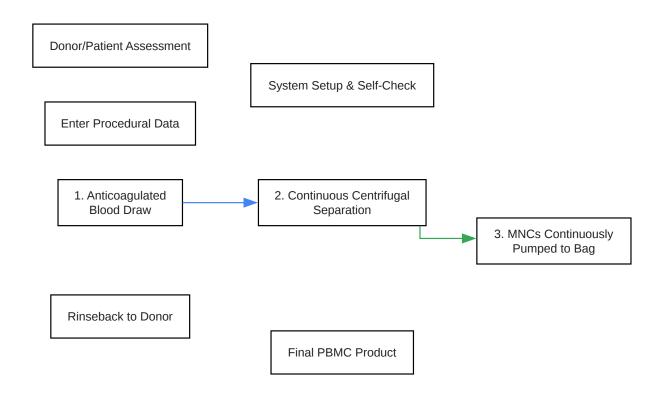
## Visualizations Signaling Pathways and Experimental Workflows



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Caption: Spectra Optia MNC Collection Workflow.





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Caption: Spectra Optia CMNC Collection Workflow.

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